

Application Notes and Protocol for Dissolving Methyl Sinapate in DMSO

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Compound of Interest		
Compound Name:	Methyl sinapate	
Cat. No.:	B126888	Get Quote

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Abstract

This document provides a comprehensive protocol for the dissolution of **methyl sinapate** in dimethyl sulfoxide (DMSO). **Methyl sinapate**, a naturally occurring hydroxycinnamic acid, is noted for its role as a UV screening agent and its potential applications in pharmacological research.[1][2] Given its utility, standardized dissolution protocols are critical for ensuring experimental reproducibility and accuracy. This application note outlines the materials required, a detailed step-by-step procedure for solubilization, and stability data for the resulting solution.

Introduction

Methyl sinapate is a phenylpropanoid with the chemical name methyl (E)-3-(4-hydroxy-3,5-dimethoxyphenyl)prop-2-enoate.[3][4] It is soluble in various organic solvents, including chloroform, dichloromethane, ethyl acetate, acetone, and notably, DMSO.[3] DMSO is a widely used polar aprotic solvent in biological research due to its ability to dissolve a wide range of polar and nonpolar compounds.[5] This protocol details the effective preparation of **methyl sinapate** solutions in DMSO for use in research and drug development settings.

Quantitative Data Summary

The following table summarizes the key quantitative data for the dissolution and storage of **methyl sinapate** in DMSO.



Parameter	Value	Source
Molecular Weight	238.24 g/mol	[6]
Purity	>98%	[4]
Solubility in 10% DMSO	≥ 2.5 mg/mL (10.49 mM)	[1]
Physical Form	Powder	[4]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[2]
Storage (in DMSO)	-80°C for 6 months; -20°C for 1 month	[1][2]

Experimental Protocol

This protocol describes the preparation of a **methyl sinapate** stock solution in DMSO.

3.1. Materials

- Methyl sinapate powder (>98% purity)
- Dimethyl sulfoxide (DMSO), anhydrous or ACS reagent grade
- Sterile microcentrifuge tubes or vials (glass or polypropylene)[7]
- Calibrated analytical balance
- Vortex mixer
- Water bath or heating block (optional, set to 37°C)[4]
- Ultrasonic bath (optional)[4]
- Pipettes and sterile filter tips

3.2. Procedure

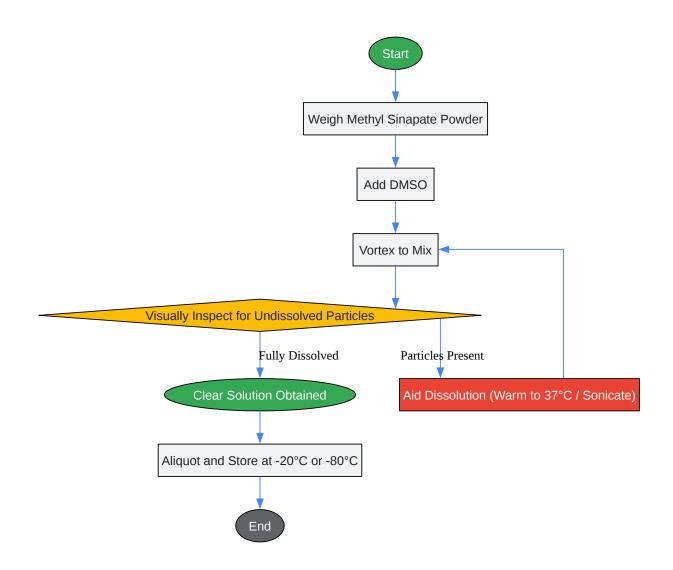


- Preparation: Bring the methyl sinapate powder and DMSO to room temperature before use.
 This helps to prevent condensation from forming on the compound.
- Weighing: Accurately weigh the desired amount of methyl sinapate powder using a
 calibrated analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- Solvent Addition: Add the calculated volume of DMSO to the tube containing the **methyl sinapate** powder to achieve the desired concentration. For example, to prepare a 10 mM stock solution, add the appropriate volume of DMSO to the weighed **methyl sinapate**.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution for any undissolved particles.
 - If precipitation or incomplete dissolution is observed, the following steps can be taken:
 - Gently warm the tube to 37°C in a water bath or on a heating block for a short period.[4]
 - Alternatively, or in conjunction with warming, place the tube in an ultrasonic bath for a few minutes to aid dissolution.[1][4]
- Final Check: Once the **methyl sinapate** is fully dissolved, the solution should be clear.[1]
- Storage: For long-term storage, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C for up to 6 months or at -20°C for up to 1 month.[1][2] Studies have shown that multiple freeze-thaw cycles (up to 11) do not cause significant compound loss for many substances in DMSO.[7]

Visualization of Experimental Workflow

The following diagram illustrates the workflow for dissolving **methyl sinapate** in DMSO.





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